

# An In-depth Technical Guide to the Physicochemical Properties of Benzyl Isoamyl Ether

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyl isoamyl ether*

Cat. No.: *B1672212*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Benzyl isoamyl ether**, also known as benzyl isopentyl ether, is an organic compound with the chemical formula C12H18O.<sup>[1][2][3]</sup> It is a colorless liquid with a characteristic floral, fruity aroma, often described as reminiscent of gardenia and jasmine.<sup>[4]</sup> This property has led to its primary application in the fragrance industry, particularly in soap perfumes and to round out sharp notes in various floral compositions.<sup>[4][5][6]</sup> This technical guide provides a detailed overview of the boiling point and vapor pressure of **benzyl isoamyl ether**, presenting available data, and outlining the general principles of its synthesis.

## Physicochemical Data

The following table summarizes the key physical and chemical properties of **benzyl isoamyl ether** based on available literature data.

Property	Value	Reference(s)
Boiling Point	236 °C (at standard atmospheric pressure)	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
	235 °C	<a href="#">[6]</a> <a href="#">[8]</a>
	237.00 to 238.00 °C (at 748.00 mm Hg)	<a href="#">[4]</a>
	105.00 °C (at 20.00 mm Hg)	<a href="#">[4]</a>
Vapor Pressure	0.101000 mmHg @ 25.00 °C (estimated)	<a href="#">[4]</a>
Density	0.91 g/mL	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
	0.90400 to 0.90800 @ 25.00 °C	<a href="#">[4]</a>
Refractive Index	1.4820-1.4840	<a href="#">[5]</a>
	1.48100 to 1.48500 @ 20.00 °C	<a href="#">[4]</a>
	1.48	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	110 °C	<a href="#">[2]</a> <a href="#">[5]</a>
	> 100 °C (> 212 °F)	<a href="#">[4]</a>
Molecular Weight	178.28 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	122-73-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>

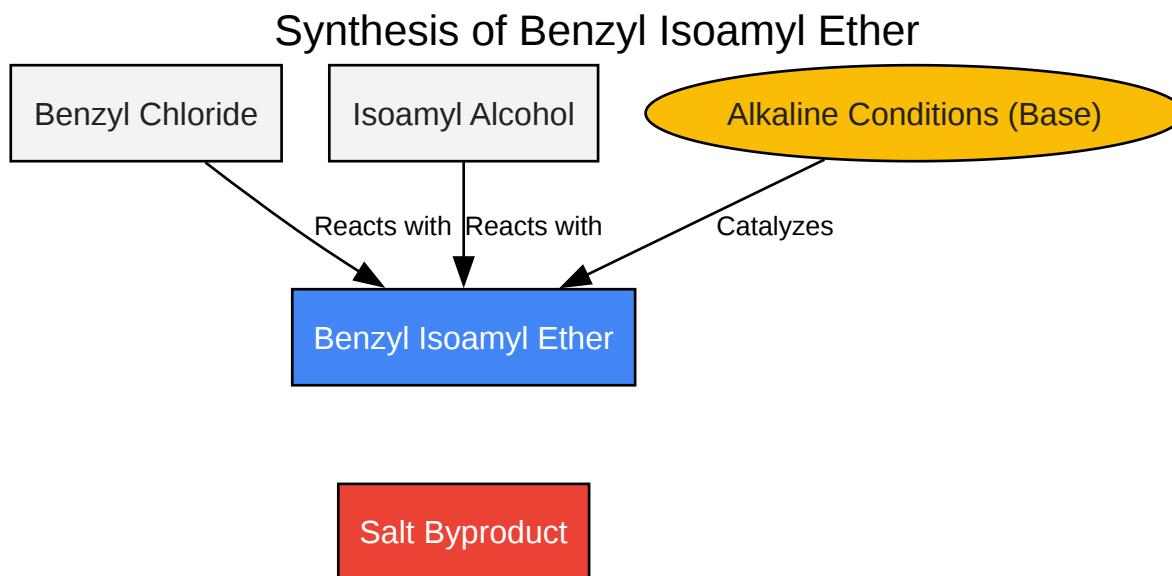
## Experimental Protocols

Detailed experimental protocols for the determination of the boiling point and vapor pressure of **benzyl isoamyl ether** are not readily available in the public domain. The reported values are generally cited from established chemical literature and supplier databases. However, standard methodologies for these measurements would include:

- Boiling Point Determination (Distillation Method): The boiling point is typically determined by simple distillation at atmospheric pressure. The sample is heated in a distillation apparatus, and the temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded as the boiling point. For boiling points at reduced pressures, a vacuum distillation setup is employed.
- Vapor Pressure Determination (Static or Dynamic Method): Vapor pressure can be determined using various methods. A static method involves introducing a sample into a closed system and measuring the pressure of the vapor in equilibrium with the liquid at a constant temperature. Dynamic methods, such as the isoteniscope method, involve measuring the temperature at which the vapor pressure of the sample equals a known external pressure. The value of 0.101000 mmHg at 25.00 °C is an estimated value, likely derived from computational models.[4]

## Synthesis of Benzyl Isoamyl Ether

**Benzyl isoamyl ether** is typically prepared through a Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide. In the case of **benzyl isoamyl ether**, benzyl chloride is reacted with isoamyl alcohol in the presence of a base.[5][6]



[Click to download full resolution via product page](#)

Caption: Williamson ether synthesis of **benzyl isoamyl ether**.

## Conclusion

**Benzyl isoamyl ether** is a well-characterized compound with established physical properties, including a high boiling point and low vapor pressure at room temperature, contributing to its stability and utility in fragrance applications.<sup>[9]</sup> While specific, detailed experimental protocols for the determination of these properties are not widely published, the values are consistent across various chemical data sources. The synthesis of this ether is straightforward, following the classical Williamson ether synthesis pathway.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. labproinc.com [labproinc.com]
- 2. Benzyl Isoamyl Ether | 122-73-6 | TCI AMERICA [tcichemicals.com]
- 3. calpaclab.com [calpaclab.com]
- 4. gardenia oxide, 122-73-6 [thegoodscentscompany.com]
- 5. BENZYL ISOAMYL ETHER CAS#: 122-73-6 [amp.chemicalbook.com]
- 6. BENZYL ISOAMYL ETHER | 122-73-6 [chemicalbook.com]
- 7. labsolu.ca [labsolu.ca]
- 8. scent.vn [scent.vn]
- 9. CAS 122-73-6: benzyl isopentyl ether | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Benzyl Isoamyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1672212#benzyl-isoamyl-ether-boiling-point-and-vapor-pressure>

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)